

# Proper Disposal of SBI-797812: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	SBI-797812	
Cat. No.:	B15615070	Get Quote

Providing critical safety and logistical information is paramount for the responsible handling of research compounds. This document outlines the recommended procedures for the proper disposal of **SBI-797812**, a NAMPT activator used in laboratory research. Adherence to these guidelines is essential to ensure the safety of laboratory personnel and to maintain environmental compliance.

Currently, a publicly accessible, detailed Safety Data Sheet (SDS) with specific disposal instructions for **SBI-797812** is not available. In the absence of compound-specific directives, researchers must adhere to general best practices for the disposal of non-hazardous research-grade chemical compounds. The following procedures are based on standard laboratory safety protocols. It is imperative that all disposal activities comply with local, state, and federal regulations, and researchers must consult their institution's Environmental Health and Safety (EHS) department for specific guidance.

#### **Disposal of Solid SBI-797812**

Unused or expired solid SBI-797812 should be disposed of as chemical waste.

Experimental Protocol for Disposal of Solid Waste:

- Segregation: Ensure that **SBI-797812** is not mixed with other incompatible waste streams.
- Packaging: Place the solid compound in a clearly labeled, sealed container. The label should include the chemical name ("SBI-797812"), the quantity, and any known hazards.



• Waste Collection: Arrange for pickup by your institution's hazardous waste management service. Do not dispose of solid **SBI-797812** in regular trash.

#### **Disposal of SBI-797812 Solutions**

Solutions of **SBI-797812**, typically prepared in solvents such as Dimethyl Sulfoxide (DMSO), require careful handling for disposal.

Experimental Protocol for Disposal of Liquid Waste:

- Waste Container: Use a designated, leak-proof container for halogenated or nonhalogenated solvent waste, as appropriate for the solvent used (e.g., DMSO solutions should go into a non-halogenated solvent waste container).
- Labeling: Clearly label the waste container with the contents, including the full chemical name ("SBI-797812") and the solvent ("DMSO").
- Collection: Store the sealed waste container in a designated satellite accumulation area until
  it is collected by your institution's EHS department. Do not pour SBI-797812 solutions down
  the drain.

Waste Type	Disposal Container	Key Instructions
Solid	Labeled, sealed chemical waste container	Do not mix with other waste.  Label with chemical name and quantity. Arrange for EHS pickup.
Liquid (in DMSO)	Labeled, non-halogenated solvent waste container	Do not dispose down the drain. Ensure the container is properly sealed and stored in a designated accumulation area.

#### **Decontamination of Labware**

Glassware and other labware contaminated with **SBI-797812** should be decontaminated before reuse or disposal.







Experimental Protocol for Decontamination:

- Initial Rinse: Rinse the contaminated labware with a suitable solvent (e.g., ethanol or acetone) to remove the majority of the compound. Collect this rinse as chemical waste.
- Washing: Wash the rinsed labware with an appropriate laboratory detergent and water.
- Final Rinse: Thoroughly rinse with deionized water.

Caption: Decision workflow for the proper disposal and decontamination of SBI-797812.

Disclaimer: The information provided here is for guidance purposes only and is based on general laboratory safety principles. It is not a substitute for a formal safety assessment and the specific requirements of your institution. Always consult your institution's Environmental Health and Safety department for definitive disposal procedures.

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